

SGI-7079 stock solution preparation and storage

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Compound of Interest

Compound Name: SGI-7079

Cat. No.: B610817

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Application Notes and Protocols for SGI-7079 For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **SGI-7079** stock solutions, a critical step for ensuring experimental reproducibility and accuracy. **SGI-7079** is a potent and selective, ATP-competitive inhibitor of the Axl receptor tyrosine kinase.^[1] It plays a significant role in cancer research by blocking Axl-mediated signaling pathways, which can inhibit tumor cell proliferation, migration, and invasion.^[1]

Chemical Properties of SGI-7079

A clear understanding of the physicochemical properties of **SGI-7079** is essential for its proper handling and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₂₆ H ₂₆ FN ₇	^[2] ^[3] ^[4]
Molecular Weight	455.53 g/mol	^[2] ^[3] ^[4]
Appearance	Light yellow to yellow solid	^[1]
Purity	≥98%	^[4]

Solubility of SGI-7079

The solubility of **SGI-7079** is a critical factor in the preparation of stock solutions for both in vitro and in vivo studies.

Solvent	Solubility (at 25°C)	Notes	Reference
DMSO	≥ 34 mg/mL (74.64 mM) to 91 mg/mL (199.76 mM)	Use of fresh, moisture-free DMSO is recommended as hygroscopic DMSO can reduce solubility. Sonication may be beneficial.	[1] [2] [3] [5]
Water	Insoluble	[2] [3]	
Ethanol	Insoluble	[2] [3]	

Experimental Protocols

Preparation of **SGI-7079** Stock Solution for In Vitro Use

This protocol details the steps for preparing a high-concentration stock solution of **SGI-7079** in DMSO, suitable for use in cell-based assays.

Materials:

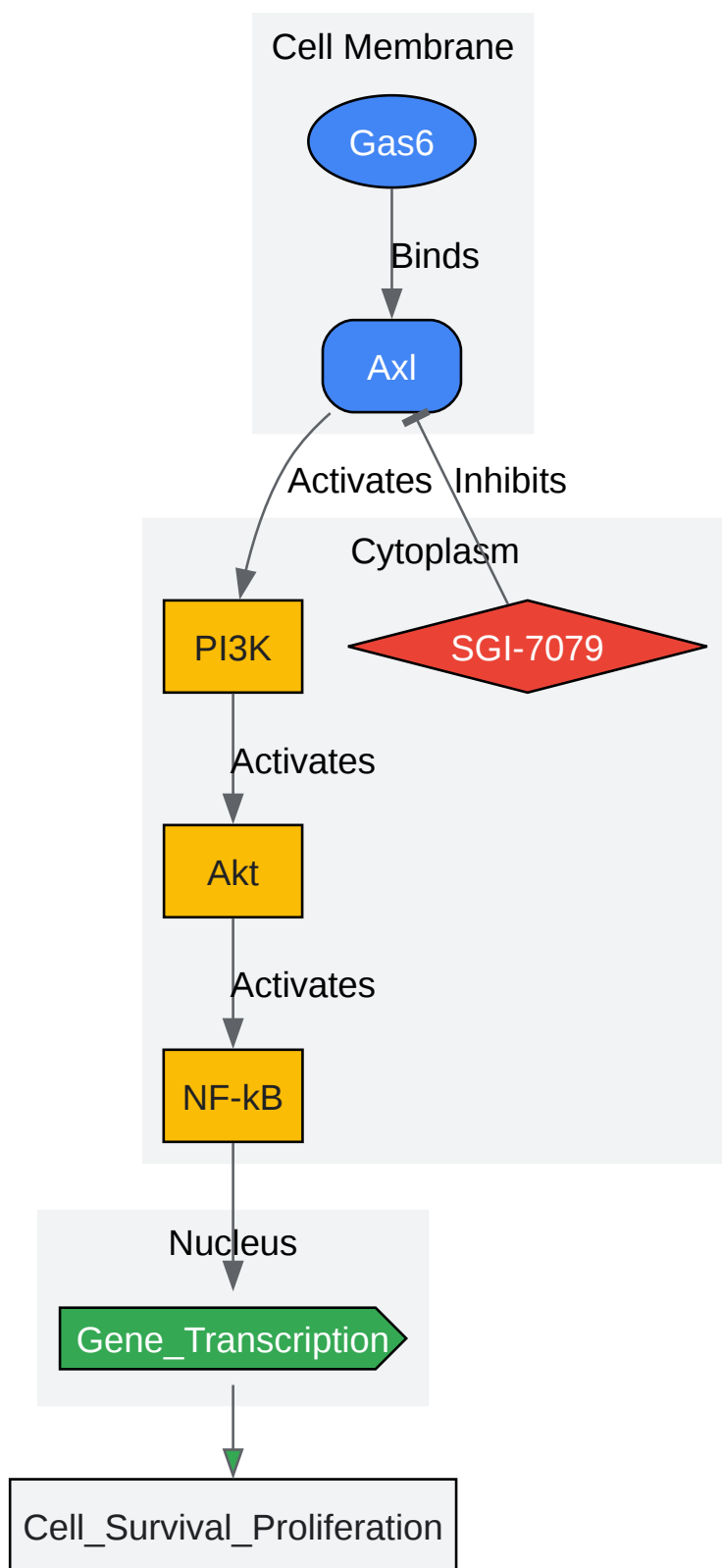
- **SGI-7079** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibration:** Allow the **SGI-7079** vial to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **SGI-7079** powder using a calibrated precision balance in a sterile environment.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the **SGI-7079** powder to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add 219.5 μ L of DMSO to 1 mg of **SGI-7079**).
- **Dissolution:** Vortex the solution thoroughly for several minutes until the **SGI-7079** is completely dissolved. Gentle warming in a water bath (37°C) for a short period can aid dissolution, but avoid excessive heat.
- **Sterilization (Optional):** If required for your specific application, filter the stock solution through a 0.22 μ m syringe filter into a sterile vial.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- **Storage:** Store the aliquots at -80°C for long-term storage.

SGI-7079 Signaling Pathway

SGI-7079 primarily targets the Axl receptor tyrosine kinase. Upon binding of its ligand, Gas6, Axl dimerizes and autophosphorylates, initiating downstream signaling cascades that promote cell survival, proliferation, and migration. **SGI-7079** acts as an ATP-competitive inhibitor, blocking this autophosphorylation and subsequent downstream signaling.



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Caption: **SGI-7079** inhibits the Axl signaling pathway.

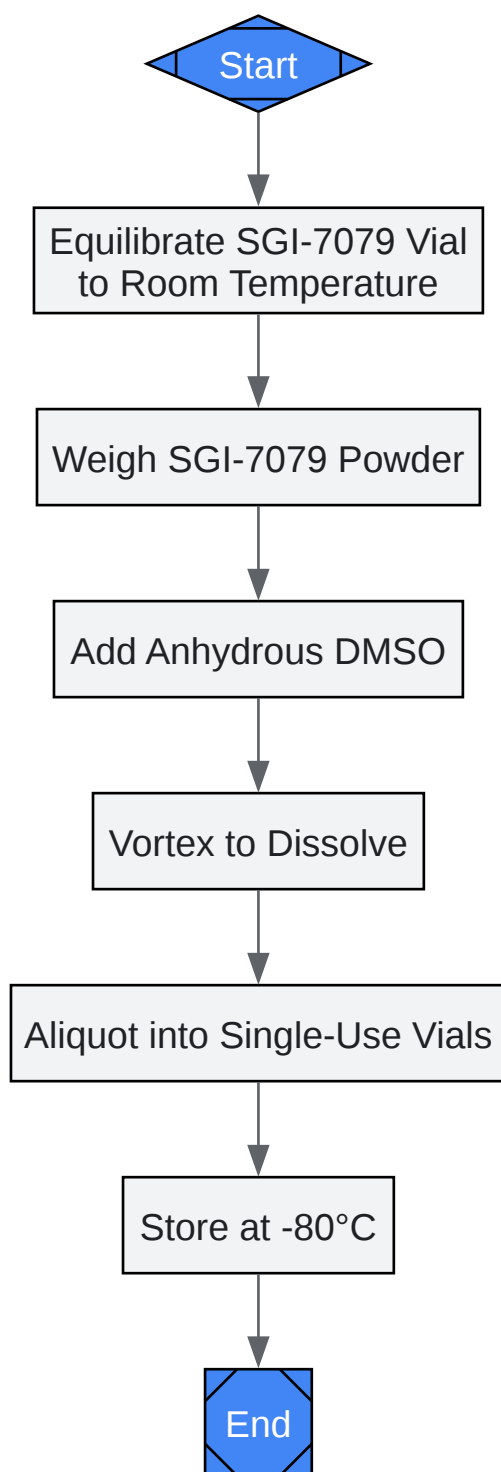
Storage and Stability

Proper storage of **SGI-7079**, both in its solid form and as a stock solution, is crucial for maintaining its chemical integrity and biological activity.

Form	Storage Temperature	Duration	Notes	Reference
Powder	-20°C	Up to 3 years	Keep in a tightly sealed container, protected from light and moisture.	[1] [3] [5]
In DMSO	-80°C	Up to 2 years	Aliquot to avoid repeated freeze-thaw cycles.	[1] [3] [6]
In DMSO	-20°C	Up to 1 month	For short-term storage.	[3]
In DMSO	4°C	Up to 2 weeks	For very short-term use.	[6]

Workflow for SGI-7079 Stock Solution Preparation and Storage

The following diagram outlines the standard workflow for preparing and storing **SGI-7079** stock solutions.



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Caption: Workflow for **SGI-7079** stock solution preparation.

By adhering to these detailed protocols and storage guidelines, researchers can ensure the consistency and reliability of their experiments involving **SGI-7079**.

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